Technical Guide: Structure and Properties of 4,6-Dimethylindole-2-carboxaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4,6-dimethyl-1H-indole-2-carbaldehyde*
CAS No.:	*1258520-62-5*
Cat. No.:	*B1492891*

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Physicochemical Profile

4,6-Dimethylindole-2-carboxaldehyde is an indole derivative characterized by a formyl group at the C2 position and methyl substituents at C4 and C6. This substitution pattern significantly alters the electronic and steric environment of the indole core compared to the unsubstituted parent.

Structural Specifications

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Parameter	Value / Description
IUPAC Name	4,6-Dimethyl-1H-indole-2-carbaldehyde
Molecular Formula	$C_{11}H_{11}NO$
Molecular Weight	173.21 g/mol
CAS Number	Not widely listed; Analog: 19005-93-7 (Unsubstituted)
Physical State	Yellow to orange crystalline solid (Predicted)
Solubility	Soluble in DMSO, DMF, MeOH, DCM; sparingly soluble in water.[1]
pKa (NH)	~16–17 (DMSO); Acidity increased by C2-CHO electron withdrawal.[2]

Spectroscopic Signatures (Diagnostic)

The 4,6-dimethyl substitution simplifies the aromatic region of the NMR spectrum, providing a distinct fingerprint.

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - Aldehyde (-CHO): Singlet,

    9.6 – 9.9 ppm.[2]
  - Indole NH: Broad singlet,

    11.5 – 12.0 ppm (deshielded by C2-carbonyl).[2]
  - C3-H: Doublet or singlet (depending on long-range coupling),

    7.1 – 7.3 ppm.[2]
  - Aromatic Protons (C5, C7): Two singlets or weakly coupled doublets (

    6.5 – 7.0 ppm) due to meta-positioning.[2]

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- Methyl Groups: Two distinct singlets,

  2.3 – 2.5 ppm.[2]

- IR Spectroscopy:
  - (NH): 3300–3400 cm^{-1} (sharp, medium).[2]
  - (C=O): 1650–1670 cm^{-1} (Conjugated aldehyde, lower frequency than aliphatic).[2]

Synthetic Methodologies

Producing the 2-isomer is chemically challenging because the indole C3 position is naturally more nucleophilic.[2] Direct formylation (Vilsmeier-Haack) typically yields the 3-carboxaldehyde.[2] Therefore, C2-directed lithiation or oxidation of a C2-methyl precursor are the required protocols.[2]

Pathway A: C2-Lithiation (The "Directed" Route)

This method is preferred for high regioselectivity.[2] It requires protecting the indole nitrogen to direct the lithiation to the C2 position.[2]

Protocol:

- Protection: React 4,6-dimethylindole with Benzenesulfonyl chloride ($PhSO_2Cl$) and NaOH/TBAB (phase transfer) to form N-phenylsulfonyl-4,6-dimethylindole.[2]
- Lithiation:
  - Dissolve protected indole (1.0 eq) in anhydrous THF under Argon.
  - Cool to -78°C.[2]
  - Add n-Butyllithium (n-BuLi) (1.2 eq) dropwise.[2] Mechanism: The sulfonyl group directs deprotonation to C2 via the "Complex Induced Proximity Effect" (CIPE).[2]
  - Stir for 1 hour at -78°C.
- Formylation:

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- Add anhydrous DMF (1.5 eq) dropwise.[2]
- Allow to warm to room temperature (RT) over 2 hours.

- Workup & Deprotection:
  - Quench with saturated NH_4Cl.[2] Extract with EtOAc.[2]
  - Hydrolyze the sulfonyl group using KOH/MeOH (reflux) or TBAF/THF to reveal the free NH indole-2-carboxaldehyde.[2]

Pathway B: Selenium Dioxide Oxidation

If 2,4,6-trimethylindole is available, this route is more direct but requires careful control to prevent over-oxidation to the carboxylic acid.

Protocol:

- Dissolve 2,4,6-trimethylindole (1.0 eq) in 1,4-dioxane/water (20:1).
- Add Selenium Dioxide (SeO_2) (1.1 eq).[2]
- Reflux for 4 hours. Observation: The reaction turns black as Selenium metal precipitates.[2]
- Filter hot through Celite to remove Se.[2]
- Concentrate and purify via silica gel chromatography (Hexane:EtOAc gradient).

Synthetic Workflow Diagram

The following diagram illustrates the divergence between obtaining the 2-isomer (Target) and the 3-isomer (Byproduct of incorrect methods).

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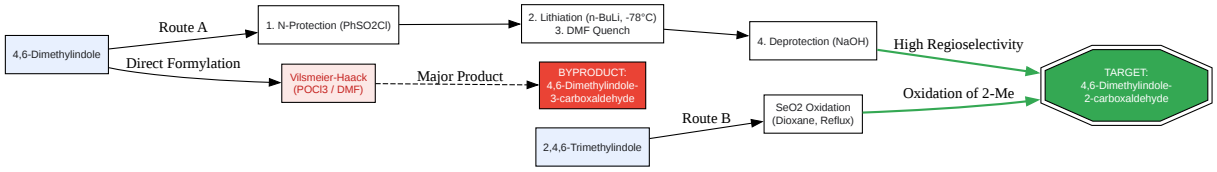

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Figure 1: Comparison of synthetic routes. Route A (Lithiation) and Route B (Oxidation) yield the target 2-isomer, while direct Vilsmeier formylation incorrectly yields the 3-isomer.

Reactivity and Applications

The aldehyde at C2 is highly reactive due to conjugation with the indole nitrogen lone pair.[2] The 4,6-dimethyl groups provide steric bulk that protects the indole core from electrophilic attack at C4/C6, funneling reactivity to the aldehyde or the C3 position.

Schiff Base Formation (Imine Condensation)

The most common application is condensing the aldehyde with amines to form Schiff bases, often used as ligands or bioactive hydrazones.

- Reagents: Primary amine ($R\text{-}NH_2$), Ethanol, catalytic Acetic Acid.
- Reaction:
- Utility: Synthesis of antimicrobial indole-hydrazones.[2]

Knoevenagel Condensation

The aldehyde reacts with active methylene compounds (e.g., Malononitrile) to form vinyl-indoles.

- Conditions: Piperidine (cat.), Ethanol, Reflux.[2]

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- Product: 2-(2,2-dicyanovinyl)-4,6-dimethylindole.
- Significance: These adducts often exhibit fluorescence or serve as Michael acceptors in drug synthesis.[2]

Reactivity Map[2]

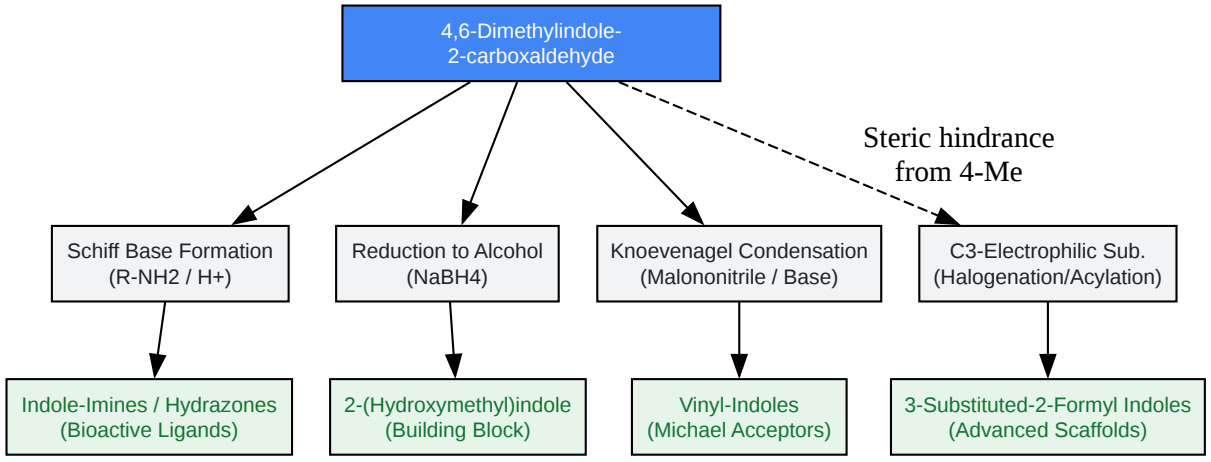

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Figure 2: Reactivity profile. The C2-aldehyde is the primary reactive center.[2] Note that the 4-methyl group provides steric hindrance, potentially slowing reactions at the C3 position.

Safety and Handling

- Hazards: Indole aldehydes are generally skin and eye irritants.[2] The 4,6-dimethyl analogs should be treated as potential sensitizers.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Aldehydes are prone to air oxidation to the corresponding carboxylic acid (4,6-dimethylindole-2-carboxylic acid) over time.
- Handling: Use standard PPE (gloves, goggles).[2] Avoid inhalation of dusts.[2]

References

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